

An In-Depth Technical Guide to the Mechanism of Action of PF-04620110

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Compound of Interest

Compound Name: PF-04620110

Cat. No.: B609929

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular mechanism of action of **PF-04620110**, a potent and selective inhibitor of Diacylglycerol O-Acyltransferase 1 (DGAT1). The information presented herein is curated from key preclinical studies to support researchers, scientists, and drug development professionals in understanding its therapeutic potential.

Core Mechanism of Action: Potent and Selective DGAT1 Inhibition

PF-04620110 exerts its primary pharmacological effect through the direct inhibition of the enzyme Diacylglycerol O-Acyltransferase 1 (DGAT1).^{[1][2][3]} DGAT1 is a key enzyme in the metabolic pathway responsible for the final step of triglyceride (TG) biosynthesis, catalyzing the esterification of diacylglycerol (DAG) with a fatty acyl-CoA.^{[2][4]} By inhibiting DGAT1, **PF-04620110** effectively blocks the synthesis of triglycerides.

Quantitative Inhibition Profile

The inhibitory potency and selectivity of **PF-04620110** have been well-characterized in various assays. The following table summarizes the key quantitative data.

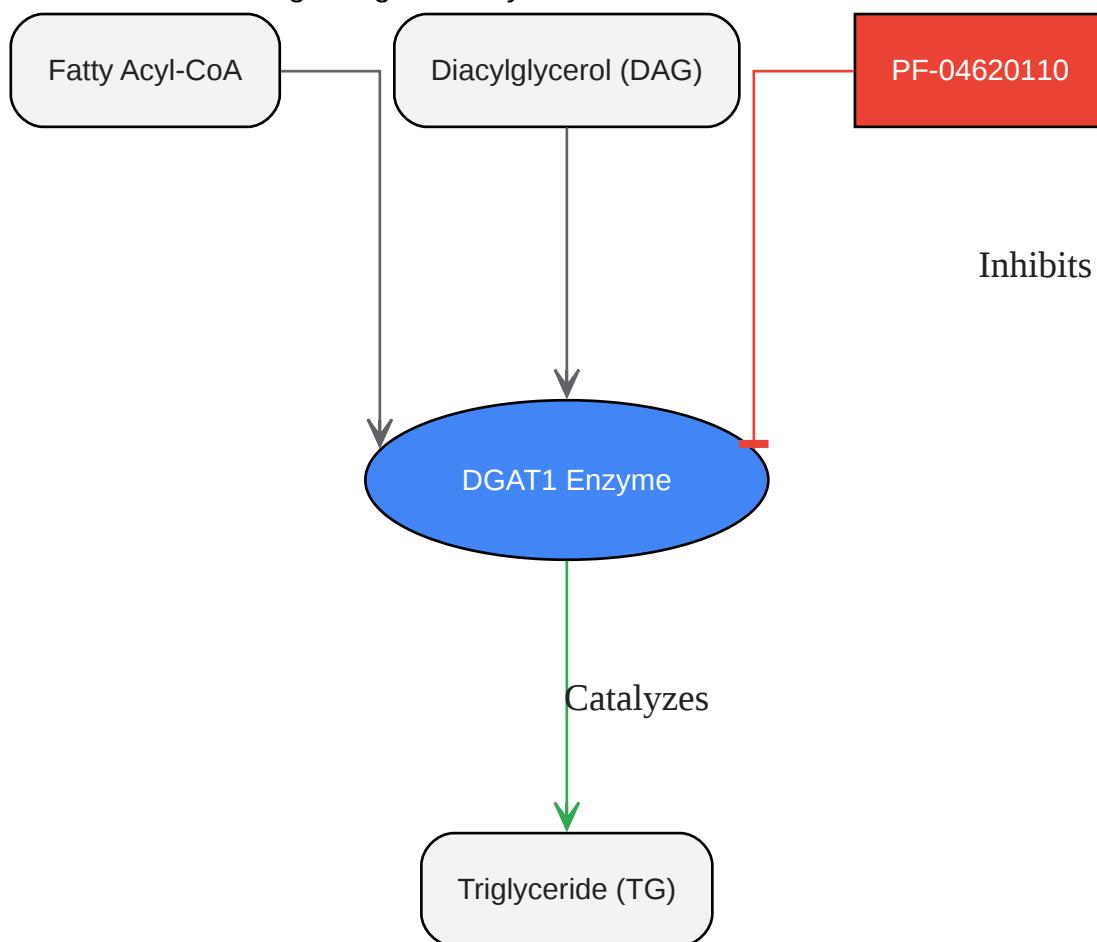
Parameter	Value	Species/System	Reference
DGAT1 IC ₅₀	19 nM	Human	[1][2][5][3]
Triglyceride Synthesis IC ₅₀	8 nM	Human HT-29 Cells	[5][3]
Selectivity over DGAT2	>1000-fold	Human	[1]
Selectivity over other enzymes	>100-fold	Human/Mouse	[5][3]

No significant activity was observed against a broad panel of other enzymes, ion channels, and receptors.[1]

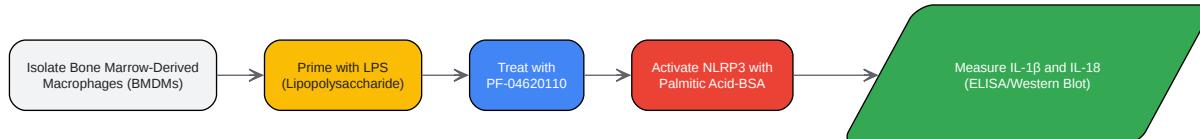
Signaling Pathway of PF-04620110's Core Action

The following diagram illustrates the central mechanism of **PF-04620110** in the triglyceride synthesis pathway.

Signaling Pathway of PF-04620110 Action



Experimental Workflow: NLRP3 Inflammasome Activation

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